

# An In-depth Technical Guide to N-(2,6-dichlorophenyl)-2-methylbenzamide

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## Compound of Interest

Compound Name: *N*-(2,6-dichlorophenyl)-2-methylbenzamide

Cat. No.: B336622

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## Abstract

This technical guide provides a comprehensive overview of **N-(2,6-dichlorophenyl)-2-methylbenzamide**, a substituted benzamide of significant interest in medicinal chemistry and materials science. While a specific CAS number for this ortho-methyl isomer is not readily available in public databases, this guide synthesizes information from closely related analogues and established synthetic methodologies to offer a robust framework for its synthesis, characterization, and potential applications. This document details proposed synthetic routes, predicted physicochemical properties, and explores the potential biological significance of this compound class, with a focus on providing actionable insights for researchers in drug discovery and development.

## Introduction and Chemical Identity

N-substituted benzamides are a critical class of organic compounds, forming the structural core of numerous pharmaceuticals and functional materials. The specific substitution pattern on both the benzoyl and aniline rings can dramatically influence the molecule's conformation, reactivity,

and biological activity. This guide focuses on **N-(2,6-dichlorophenyl)-2-methylbenzamide**, a molecule whose steric hindrance and electronic properties suggest unique potential.

While CAS numbers for the meta and para isomers, N-(2,6-dichlorophenyl)-3-methylbenzamide (CAS: 157491-15-1) and N-(2,6-dichlorophenyl)-4-methylbenzamide, are documented, a dedicated CAS number for the ortho-isomer, **N-(2,6-dichlorophenyl)-2-methylbenzamide**, has not been identified in a review of common chemical databases. This suggests that the compound may be a novel entity or has not been extensively commercialized.

Table 1: Physicochemical Properties of **N-(2,6-dichlorophenyl)-2-methylbenzamide** and Related Isomers

| Property                | N-(2,6-dichlorophenyl)-2-methylbenzamide (Predicted)                  | N-(2,6-Dichlorophenyl)-3-methylbenzamide[1][2]     | N-(2,6-Dichlorophenyl)-4-methylbenzamide[3]        |
|-------------------------|---|--|--|
| Molecular Formula       | C <sub>14</sub> H <sub>11</sub> Cl <sub>2</sub> NO                    | C <sub>14</sub> H <sub>11</sub> Cl <sub>2</sub> NO | C <sub>14</sub> H <sub>11</sub> Cl <sub>2</sub> NO |
| Molecular Weight        | 280.15 g/mol  | 280.15 g/mol                                       | 280.14 g/mol                                       |
| General Appearance      | Predicted to be a crystalline solid                                   | Crystalline solid                                  | Needle-like colorless single crystals              |
| Solubility              | Expected to be soluble in organic solvents like ethanol, DMF, and DCM | Soluble in ethanol                                 | Soluble in ethanol                                 |
| Hydrogen Bond Donors    | 1   | 1  | 1  |
| Hydrogen Bond Acceptors | 1   | 1  | 1  |

## Synthesis and Methodologies

The synthesis of **N-(2,6-dichlorophenyl)-2-methylbenzamide** can be approached through several established methods for amide bond formation. The choice of methodology will depend

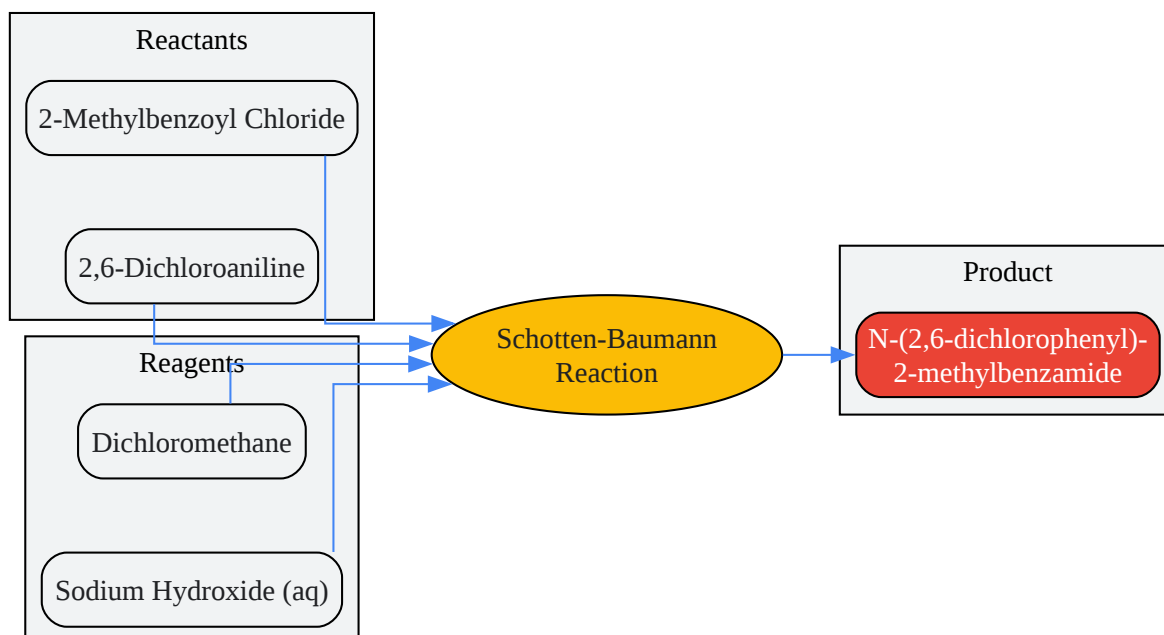
on the available starting materials, desired scale, and purity requirements.

## Proposed Synthetic Route: Acyl Chloride Method (Schotten-Baumann Conditions)

A reliable and scalable approach for the synthesis of **N-(2,6-dichlorophenyl)-2-methylbenzamide** is the reaction of 2-methylbenzoyl chloride with 2,6-dichloroaniline. This method, a variation of the Schotten-Baumann reaction, is well-suited for large-scale production due to its cost-effectiveness.<sup>[4]</sup>

### Experimental Protocol:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, dissolve 2,6-dichloroaniline (1.0 eq) in a suitable organic solvent such as dichloromethane (DCM).
- **Base Addition:** Add an aqueous solution of a base, such as sodium hydroxide (2.0 eq), to the stirred solution.<sup>[4]</sup>
- **Acyl Chloride Addition:** Cool the biphasic mixture in an ice bath. Slowly add 2-methylbenzoyl chloride (1.1 eq) dropwise to the vigorously stirred mixture.
- **Reaction Monitoring:** Monitor the progress of the reaction using thin-layer chromatography (TLC) until the starting materials are consumed.
- **Work-up:** Separate the organic layer. Wash sequentially with dilute hydrochloric acid, saturated sodium bicarbonate solution, and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure. The crude product can be further purified by recrystallization from a suitable solvent like ethanol.



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Caption: Proposed synthesis of **N-(2,6-dichlorophenyl)-2-methylbenzamide**.

## Alternative Synthetic Route: Amide Coupling Reagents

For syntheses requiring milder conditions, particularly in the context of drug discovery with sensitive functional groups, the use of amide coupling reagents is a versatile alternative.<sup>[4]</sup> This method involves the activation of 2-methylbenzoic acid, followed by reaction with 2,6-dichloroaniline.

Experimental Protocol:

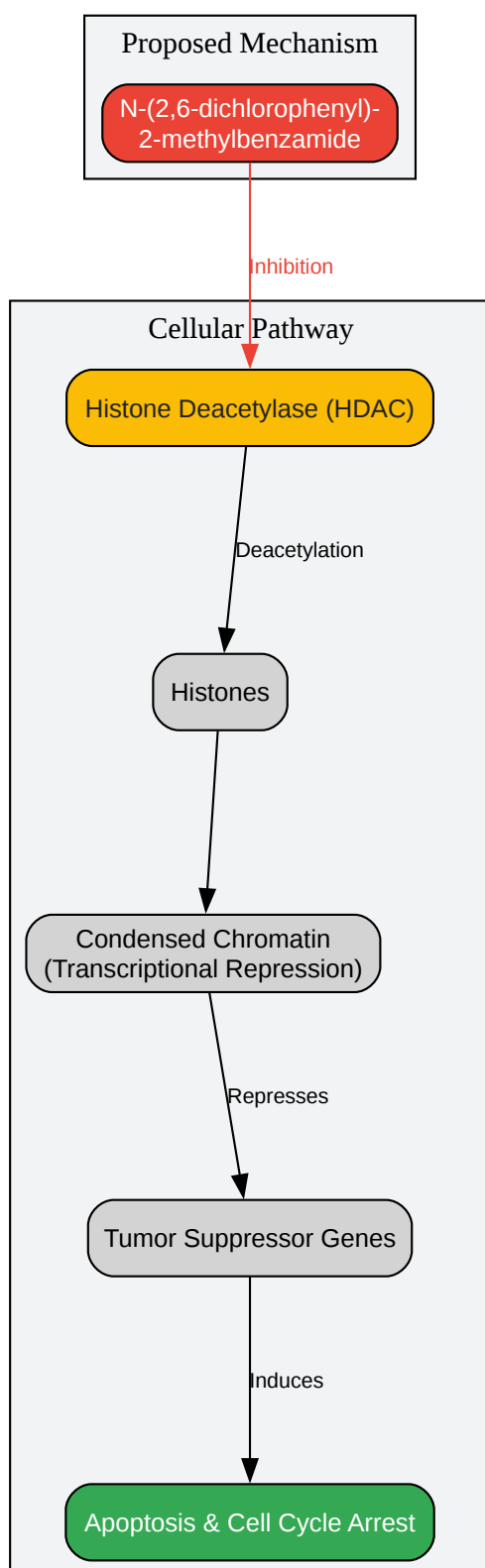
- **Acid Activation:** Dissolve 2-methylbenzoic acid (1.0 eq) and a coupling additive such as 1-hydroxybenzotriazole (HOBt) (1.1 eq) in an anhydrous aprotic solvent like dimethylformamide (DMF).

- **Coupling Reagent Addition:** Cool the solution in an ice bath and add a carbodiimide coupling reagent, for instance, dicyclohexylcarbodiimide (DCC) or diisopropylcarbodiimide (DIC) (1.1 eq). Stir for 30-60 minutes to form the active ester intermediate.[4]
- **Amine Addition:** Add 2,6-dichloroaniline (1.0 eq) to the reaction mixture and allow it to warm to room temperature, stirring overnight.
- **Work-up:** If DCC is used, the dicyclohexylurea (DCU) byproduct will precipitate and can be removed by filtration. The filtrate is then washed with dilute acid and base as described in the acyl chloride method.
- **Purification:** The product is isolated and purified as previously described.

## Potential Biological Activity and Therapeutic Applications

Benzamide derivatives are known to exhibit a wide range of pharmacological activities, including antimicrobial, anticancer, and anti-inflammatory properties. While specific biological data for **N-(2,6-dichlorophenyl)-2-methylbenzamide** is not available, the structural class of 2-aminobenzamides, which share a similar scaffold, have shown promise as histone deacetylase (HDAC) inhibitors.[5]

HDACs are enzymes that play a crucial role in the epigenetic regulation of gene expression. Their inhibition can lead to the re-expression of tumor suppressor genes, resulting in cell cycle arrest and apoptosis in cancer cells.



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Caption: Proposed mechanism of antitumor activity via HDAC inhibition.

Further research is warranted to explore the specific biological targets and therapeutic potential of **N-(2,6-dichlorophenyl)-2-methylbenzamide**.

## Characterization and Analytical Methods

The characterization of the synthesized **N-(2,6-dichlorophenyl)-2-methylbenzamide** would involve a combination of spectroscopic and analytical techniques to confirm its identity and purity. Based on data from related compounds, the following characterization data can be anticipated:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR would be crucial for confirming the connectivity of the molecule.
- Infrared (IR) Spectroscopy: The IR spectrum is expected to show characteristic peaks for the N-H and C=O amide bonds.
- Mass Spectrometry (MS): High-resolution mass spectrometry would be used to confirm the molecular weight and elemental composition.
- Melting Point Analysis: A sharp melting point would be indicative of high purity.

## Conclusion

**N-(2,6-dichlorophenyl)-2-methylbenzamide** represents a compelling target for synthesis and further investigation. This guide provides a foundational understanding of its synthesis through established and reliable methods. While its specific properties and applications are yet to be fully elucidated, the broader class of benzamides demonstrates significant potential in medicinal chemistry. The protocols and insights presented herein are intended to empower researchers to explore this and other novel chemical entities.

## References

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